

Essential Safety and Operational Guidance for Handling LEB-03-144

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Compound of Interest

Compound Name: LEB-03-144

Cat. No.: B12404707

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety, operational, and disposal information for **LEB-03-144**, also known as 5-(Benzyloxy)-4-bromo-2-methyl-3(2H)-pyridazinone. Adherence to these guidelines is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

Hazard and Safety Data

A comprehensive summary of the hazard ratings for **LEB-03-144** is provided below, offering a clear and immediate understanding of the potential risks associated with this compound.

Hazard Classification System	Health Hazard	Flammability	Physical Hazards/Reactivity
HMIS Classification	2	0	0
NFPA Rating	2	0	0

Synonyms: 5-(Benylsulfonyl)-4-bromo-2-methyl-3(2H)-pyridazinone[1] Formula:
C12H11BrN2O3S[1] Molecular Weight: 343.2[1] CAS-No.: 97120-13-3[1]

Personal Protective Equipment (PPE) and Handling

When working with **LEB-03-144**, specific personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following procedural steps, derived from precautionary statements, must be followed.

Eye and Face Protection:

- Wear safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN166 (EU).
- Use a face shield for larger quantities or when there is a risk of splashing.

Skin Protection:

- Wear appropriate protective gloves to prevent skin contact.[1]
- Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- Wash and dry hands thoroughly after handling.[1]
- Wear a protective lab coat.

Respiratory Protection:

- Where risk assessment shows air-purifying respirators are appropriate, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.
- If the respirator is the sole means of protection, use a full-face supplied air respirator.

General Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.[1]

Accidental Release and First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists: Get medical advice/attention.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- If Inhaled: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

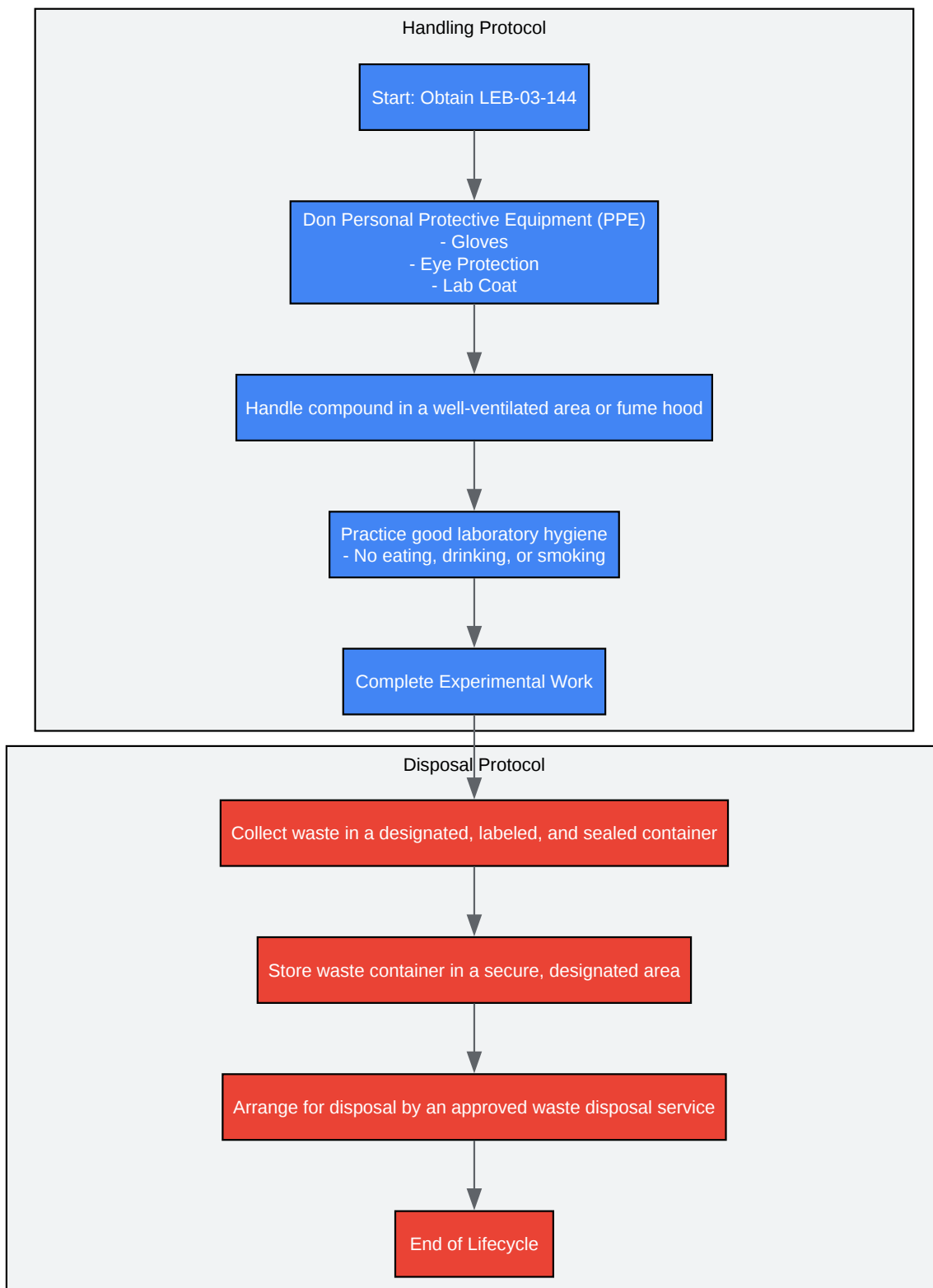
Disposal Plan

Proper disposal of **LEB-03-144** and its container is essential to prevent environmental contamination and ensure regulatory compliance.

- Dispose of the contents and the container to an approved waste disposal plant.[1] This should be done in accordance with local, state, and federal regulations.
- Do not dispose of waste down the drain.
- Contaminated packaging should be treated as the product itself.

Visualized Workflow for Handling and Disposal of LEB-03-144

To further clarify the procedural steps for safe handling and disposal, the following workflow diagram has been created.



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Caption: Workflow for the safe handling and disposal of **LEB-03-144**.

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References

- [1. datasheets.scbt.com \[datasheets.scbt.com\]](https://www.datasheets.scbt.com)
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